

Application Notes and Protocols for Patch-Clamp Electrophysiology Solutions

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These application notes provide detailed protocols for the preparation and stability testing of solutions commonly used in patch-**clamp** electrophysiology, a critical technique in drug development for investigating ion channel function.

Introduction to Patch-Clamp Solutions

Patch-**clamp** electrophysiology is a powerful technique used to study the electrical properties of living cells, particularly the function of ion channels.[1] The success of these experiments is highly dependent on the quality and stability of the physiological solutions used. These solutions are designed to mimic the intracellular and extracellular environments of the cell, maintaining its health and viability for the duration of the recording.[2] This document outlines the preparation and stability testing for two primary types of solutions: the external (extracellular or bath) solution, often an artificial cerebrospinal fluid (aCSF), and the internal (intracellular or pipette) solution.

Data Presentation: Composition of Standard Patch-Clamp Solutions

The following tables summarize the chemical compositions of commonly used extracellular and intracellular solutions for patch-**clamp** experiments.

Table 1: Composition of Artificial Cerebrospinal Fluid (aCSF) - Extracellular Solution

Reagent	Concentration (mM)	Purpose
NaCl	126	Main contributor to osmolarity and provides Na ⁺ ions.
KCl	3	Provides K ⁺ ions for setting the resting membrane potential.
MgSO ₄	2	Provides Mg ²⁺ ions, which can act as a cofactor for enzymes and block some ion channels.
CaCl ₂	2	Provides Ca ²⁺ ions, essential for synaptic transmission and as a second messenger.
NaH ₂ PO ₄	1.25	Component of the phosphate buffer system.
NaHCO ₃	26.4	Primary buffer when gassed with 95% O ₂ / 5% CO ₂ . [3] [4]
Glucose	10	Energy source for the cells.

Table 2: Composition of a Standard K-Gluconate Based Intracellular Solution

Reagent	Concentration (mM)	Purpose
K-Gluconate	115	Primary salt to mimic the intracellular ionic environment.
NaCl	4	Provides Na ⁺ ions.
GTP-NaCl	0.3	Energy source and signaling molecule.
ATP-Mg	2	Primary energy currency of the cell.
HEPES	10-15	pH buffer (alternative to bicarbonate).[3]
EGTA	0.05	Chelates Ca ²⁺ to control intracellular calcium concentration.

Experimental Protocols

Protocol 1: Preparation of Artificial Cerebrospinal Fluid (aCSF)

This protocol describes the preparation of a 10X stock solution and the final 1X aCSF for patch-clamp experiments.[3][4]

Materials:

- NaCl, KCl, MgSO₄, CaCl₂, NaH₂PO₄, NaHCO₃, Glucose
- High-purity water (e.g., Milli-Q)
- Volumetric flasks and graduated cylinders
- Magnetic stirrer and stir bar
- pH meter

- Osmometer
- Carbogen gas tank (95% O₂, 5% CO₂)
- 0.2 µm filter

Procedure:

- Prepare 10X Stock Solutions:
 - It is recommended to prepare two separate 10X stock solutions to prevent precipitation.[\[3\]](#)
[\[4\]](#)
 - Stock Solution A (without NaHCO₃ and CaCl₂): In a 1 L volumetric flask, dissolve the appropriate amounts of NaCl, KCl, MgSO₄, NaH₂PO₄, and glucose in approximately 800 mL of high-purity water. Once dissolved, bring the volume to 1 L.
 - Stock Solution B (NaHCO₃): In a separate 1 L volumetric flask, dissolve the appropriate amount of NaHCO₃ in approximately 800 mL of high-purity water. Once dissolved, bring the volume to 1 L.
 - Store the stock solutions at 4°C for up to one week.[\[3\]](#)[\[4\]](#)
- Prepare 1X aCSF:
 - On the day of the experiment, in a beaker, combine 100 mL of Stock Solution A and 100 mL of Stock Solution B.
 - Add the appropriate amount of a CaCl₂ stock solution to reach the final concentration of 2 mM.
 - Add high-purity water to a final volume of 1 L.
 - Continuously bubble the solution with carbogen gas (95% O₂, 5% CO₂) for at least 20 minutes before and during the experiment to maintain pH and oxygenation.[\[2\]](#)[\[3\]](#)
 - Measure and adjust the osmolarity to approximately 290-310 mOsm/L using an osmometer.[\[4\]](#)[\[5\]](#) Adjust with small amounts of NaCl or water if necessary.

- Check and adjust the pH to 7.3-7.4 with NaOH or HCl if needed, although bubbling with carbogen should stabilize the pH.[\[2\]](#)
- Filter the final solution using a 0.2 μ m filter before use.[\[6\]](#)

Protocol 2: Preparation of K-Gluconate Intracellular Solution

This protocol details the preparation of a standard intracellular solution for whole-cell patch-clamp recordings.[\[3\]](#)

Materials:

- K-Gluconate, NaCl, GTP-NaCl, ATP-Mg, HEPES, EGTA
- High-purity water
- Beakers and graduated cylinders
- Magnetic stirrer and stir bar
- pH meter
- Osmometer
- KOH (for pH adjustment)
- 0.2 μ m filter
- Microcentrifuge tubes for aliquoting

Procedure:

- Prepare 1X Solution:
 - In a beaker, dissolve all reagents except GTP and ATP in approximately 80% of the final volume of high-purity water.

- Adjust the pH to 7.2 with KOH.[3][6]
- Add the GTP and ATP and allow them to dissolve completely.
- Bring the solution to the final volume with high-purity water.
- Measure the osmolarity and adjust to approximately 270-290 mOsm/L.[3][6] The osmolarity of the internal solution should be about 10 mOsm lower than the external solution to aid in seal formation.[2]
- Filter the solution using a 0.2 μ m filter.[4]
- Aliquot the solution into small volumes (e.g., 1 mL) in microcentrifuge tubes and store at -20°C.[3][4] Avoid repeated freeze-thaw cycles.[6]

Stability Testing of Patch-Clamp Solutions

Ensuring the stability of patch-**clamp** solutions is crucial for reproducible results. Stability testing should evaluate the physical and chemical integrity of the solutions over time and under different storage conditions.

Protocol 3: Stability Testing Protocol

Objective: To determine the shelf-life of prepared patch-**clamp** solutions under specified storage conditions.

Parameters to Test:

- pH
- Osmolarity
- Appearance (clarity, color, presence of precipitate)
- For intracellular solutions: concentration of key components like ATP/GTP (optional, using methods like HPLC).

Procedure:

- Initial Measurement (Time 0):
 - Prepare a fresh batch of the solution according to the protocols above.
 - Immediately after preparation, measure and record the initial pH, osmolarity, and visual appearance. This will serve as the baseline.
- Storage:
 - Store aliquots of the solution under the intended storage conditions (e.g., 4°C for aCSF, -20°C for intracellular solution).
- Time-Point Testing:
 - At regular intervals (e.g., daily for a week for refrigerated solutions, weekly for a month for frozen solutions), retrieve an aliquot of the solution.
 - For frozen solutions, allow the aliquot to thaw completely at room temperature.
 - Bring the solution to room temperature before measurement.
 - Measure and record the pH, osmolarity, and visual appearance.
 - Compare the results to the initial measurements.

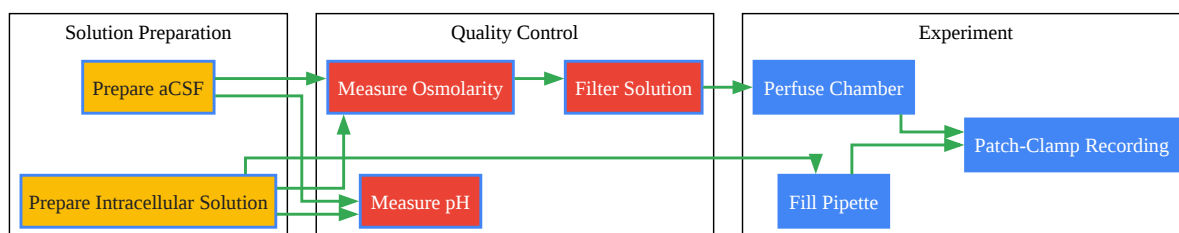
Acceptance Criteria:

- The solution is considered stable if the measured parameters remain within an acceptable range of the initial values. A common acceptance criterion is a change of less than 2% from the initial measurement.^[7]

Table 3: Example Stability Testing Schedule and Acceptance Criteria

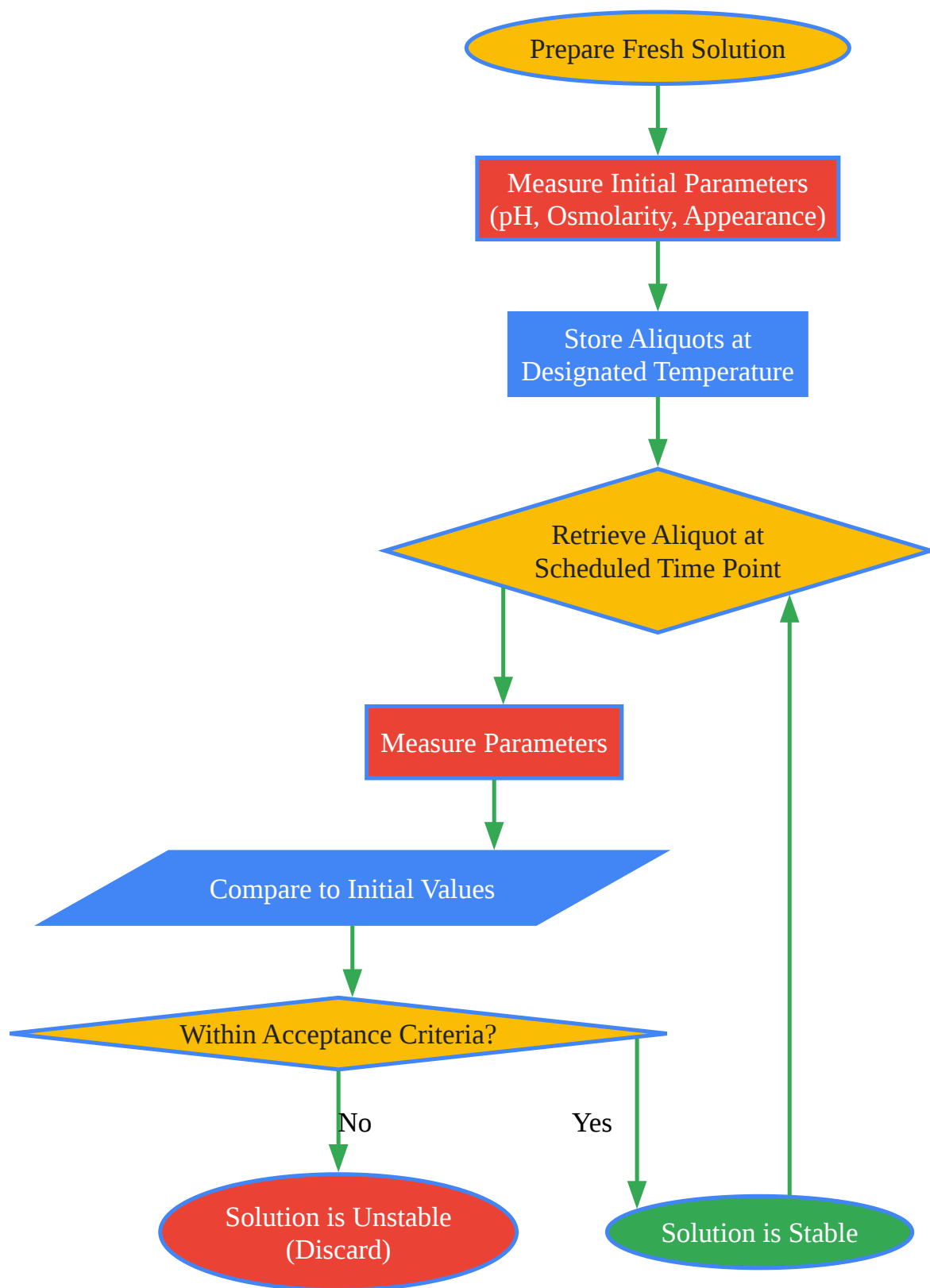
Parameter	Storage Condition	Frequency of Testing	Acceptance Criteria
aCSF (1X)	4°C	Daily for 1 week	pH: ± 0.1 of initial Osmolarity: ± 5 mOsm/L of initial Appearance: Clear, colorless, no precipitate
Intracellular Solution	-20°C	Weekly for 4 weeks	pH: ± 0.1 of initial Osmolarity: ± 5 mOsm/L of initial Appearance: Clear, colorless, no precipitate

Visualizations



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Caption: Workflow for patch-**clamp** solution preparation and use.



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Caption: Logic diagram for stability testing of solutions.

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